

Technical Guide: Physicochemical Properties of 3-(Aminomethyl)-2-methyloxolan-3-ol

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Compound of Interest

Compound Name: 3-(Aminomethyl)-2-methyloxolan-3-ol

Cat. No.: B1528310

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This document provides a detailed analysis of the molecular weight and chemical formula for the compound **3-(Aminomethyl)-2-methyloxolan-3-ol**. Information available in public chemical databases for this specific substituted oxolane is limited, suggesting it may be a novel or less-documented chemical entity. The data presented herein is derived from its systematic IUPAC name.

Molecular Structure and Formula

The chemical name "**3-(Aminomethyl)-2-methyloxolan-3-ol**" delineates a specific molecular architecture. The "oxolan" base indicates a five-membered saturated ring containing one oxygen atom, also known as tetrahydrofuran. The substituents are designated as follows:

- A methyl group (-CH₃) at the 2-position.
- A hydroxyl group (-OH) at the 3-position.
- An aminomethyl group (-CH₂NH₂) at the 3-position.

Based on this structural information, the molecular formula is determined by summing the constituent atoms. The analysis yields a molecular formula of C₆H₁₃NO₂.

Molecular Weight

The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.

- Carbon (C): 6 atoms \times 12.011 u = 72.066 u
- Hydrogen (H): 13 atoms \times 1.008 u = 13.104 u
- Nitrogen (N): 1 atom \times 14.007 u = 14.007 u
- Oxygen (O): 2 atoms \times 15.999 u = 31.998 u

The calculated molecular weight of **3-(Aminomethyl)-2-methyloxolan-3-ol** is 131.18 g/mol .

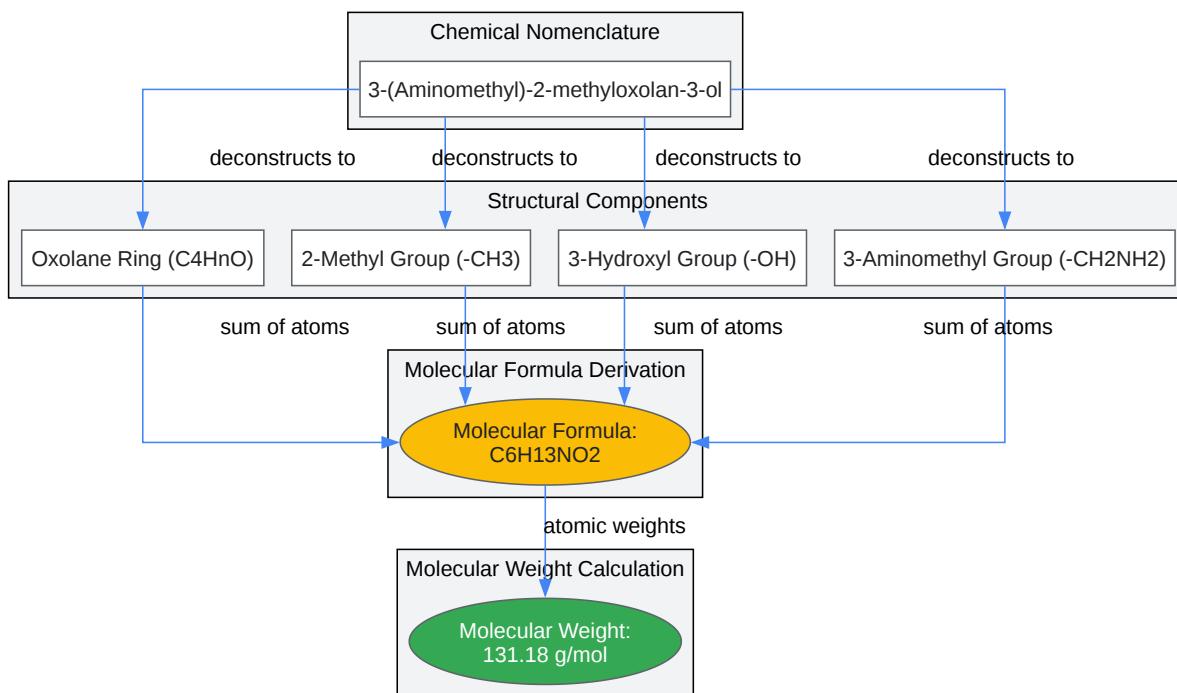
Data Summary

For ease of reference, the key quantitative data for **3-(Aminomethyl)-2-methyloxolan-3-ol** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.18 g/mol
Constituent Atoms	Carbon, Hydrogen, Nitrogen, Oxygen

Logical Derivation of Molecular Properties

The following diagram illustrates the logical workflow from the chemical nomenclature to the determination of the molecular formula and weight.

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Caption: Logical workflow for deriving molecular formula and weight.

Experimental Protocols

As this technical guide is based on the theoretical analysis of the chemical structure derived from its name, no experimental protocols for synthesis or analysis can be cited. Researchers interested in this compound would need to develop and validate their own methodologies.

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